

General Information on Pyrrolo[2,3-d]pyrimidine Derivatives

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Compound of Interest

Compound Name: C15H17BrN6O3

Cat. No.: B15173474

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Pyrrolo[2,3-d]pyrimidines are a class of heterocyclic compounds recognized for their diverse biological activities. They are often investigated as inhibitors of various protein kinases, playing a role in the development of targeted therapies for diseases such as cancer.

Path Forward

A thorough review of the full text of Korean patent KR 10-2012-0105448 is the necessary next step to acquire the specific data required for this technical guide. This would include:

- **Chemical Structure and Identifier:** To determine the precise chemical structure and any assigned compound name or code.
- **Quantitative Data:** To extract any in vitro assay results, such as IC50 or EC50 values, which would be organized into structured tables.
- **Experimental Protocols:** To detail the methodologies used for the in vitro screening assays.
- **Signaling Pathway Information:** To identify any described mechanisms of action or affected cellular signaling pathways, which would then be visualized.

Until the detailed information from the patent becomes available, a specific and in-depth technical guide on the in vitro screening of **C15H17BrN6O3** cannot be generated.

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References

- 1. The synthesis and bioactivity of pyrrolo[2,3-d]pyrimidine derivatives as tyrosine kinase inhibitors for NSCLC cells with EGFR mutations - PubMed [pubmed.ncbi.nlm.nih.gov]
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